

improving Lauroyl-L-carnitine chloride stability for experiments

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Compound of Interest

Compound Name: Lauroylcarnitine chloride

Cat. No.: B151927

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Technical Support Center: Lauroyl-L-carnitine Chloride

Welcome to the technical support center for Lauroyl-L-carnitine chloride. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on improving the stability and handling of Lauroyl-L-carnitine chloride for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is Lauroyl-L-carnitine chloride and what are its primary uses in research?

A1: Lauroyl-L-carnitine chloride is an acylcarnitine, a quaternary ammonium-containing cationic surfactant, and an orally active absorption enhancer.^{[1][2][3]} In research, it is commonly used to improve the oral bioavailability of peptide compounds and to permeabilize cell membranes, such as porcine enterocytes, for the delivery of polar molecules.^{[1][2][4]}

Q2: What are the key chemical and physical properties of Lauroyl-L-carnitine chloride?

A2: Lauroyl-L-carnitine chloride is a solid, hygroscopic compound, meaning it readily absorbs moisture from the air.^[5] It has a molecular weight of approximately 380.0 g/mol.^{[2][5]} A 1% aqueous solution is acidic, with a pH of about 2.5.^{[5][6]} It is generally stable under recommended storage conditions but is incompatible with strong acids, alkalis, and strong oxidizing or reducing agents.^{[7][8]}

Q3: How should I properly store Lauroyl-L-carnitine chloride?

A3: Proper storage is critical to maintain the compound's stability. The solid powder should be stored at -20°C in a tightly sealed container to protect it from moisture.^{[2][5]} Stock solutions should be stored at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][7]} Always seal containers tightly and protect from moisture.^{[1][7]}

Q4: What personal protective equipment (PPE) should be used when handling this compound?

A4: When handling Lauroyl-L-carnitine chloride, standard laboratory PPE is required. This includes safety goggles with side-shields, protective gloves, and a lab coat.^[7] Work should be conducted in a well-ventilated area or under an appropriate exhaust hood to avoid the formation and inhalation of dust or aerosols.^{[7][8]}

Troubleshooting Guides

Problem: The compound is difficult to dissolve or precipitates out of solution.

- Q: I'm having trouble dissolving Lauroyl-L-carnitine chloride in my solvent. What can I do?
 - A: Lauroyl-L-carnitine chloride has limited solubility in aqueous solutions but is more soluble in organic solvents like DMSO.^{[1][2]} For preparing a stock solution, use newly opened, anhydrous DMSO, as the compound's solubility can be significantly impacted by hygroscopic (water-containing) DMSO.^{[1][9]} To aid dissolution, gentle heating and/or sonication can be applied.^{[1][3]}
- Q: My compound precipitates after I dilute my DMSO stock into an aqueous buffer. How can I prevent this?
 - A: This is a common issue when diluting a compound from a high-concentration organic stock into an aqueous medium. To improve stability in aqueous solutions for in vivo experiments, a co-solvent system is recommended. A frequently used formulation is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.^{[1][3]} When preparing this, add each solvent sequentially and ensure the solution is clear before adding the next component.^[3] For in vitro assays, minimize the final concentration of DMSO in your culture medium, typically keeping it below 0.5%.

Problem: I am observing inconsistent results between experiments.

- Q: My experimental results vary from batch to batch. Could this be related to the compound's stability?
 - A: Yes, inconsistency can be a sign of compound degradation. Lauroyl-L-carnitine chloride is hygroscopic, and moisture absorption can affect its mass and stability.^[5] Ensure you are weighing the compound in a low-humidity environment and storing it properly in a desiccator after opening. For working solutions, especially for in vivo use, it is highly recommended to prepare them freshly on the day of the experiment.^[1] Do not use stock solutions that have been stored improperly or for longer than the recommended periods.
- Q: Could the pH of my solution be affecting the compound's stability and my results?
 - A: While specific data on pH-dependent degradation is limited, the compound is known to be incompatible with strong acids and alkalis.^{[7][8]} Given that a 1% aqueous solution is acidic (pH 2.5), the pH of your final experimental medium could potentially influence its structure and activity.^[5] Maintain a consistent, physiologically relevant pH in your experiments and check for any visible signs of instability, like cloudiness or precipitation, when the compound is added to your system.

Data Presentation

Table 1: Storage and Stability of Lauroyl-L-carnitine Chloride

Form	Storage Temperature	Duration	Key Considerations
Solid Powder	-20°C	≥ 4 years[2]	Store in a tightly sealed container, protected from moisture.[5][7]
Stock Solution in Solvent	-80°C	Up to 6 months[1][7]	Use anhydrous solvent; seal tightly to prevent moisture absorption.[1]
Stock Solution in Solvent	-20°C	Up to 1 month[1][7]	Suitable for short-term storage; ensure it is well-sealed.[1]
In Vivo Working Solution	N/A	Use Same Day	It is recommended to prepare fresh solutions daily for experiments.[1][3]

Table 2: Solubility of Lauroyl-L-carnitine Chloride

Solvent	Concentration	Notes
DMSO	30-50 mg/mL[1][3][5]	Sonication and use of new, anhydrous DMSO is recommended.[1][3]
Ethanol	20 mg/mL[4][9]	
DMF	20 mg/mL[4][9]	
Methanol	Slightly Soluble[2]	Specific concentration not well defined.
Water	Slightly Soluble[2]	A 1% aqueous solution has a pH of 2.5.[5]
In Vivo Formulation	≥ 1.25 mg/mL[1]	Using 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution (e.g., 50 mg/mL in DMSO)

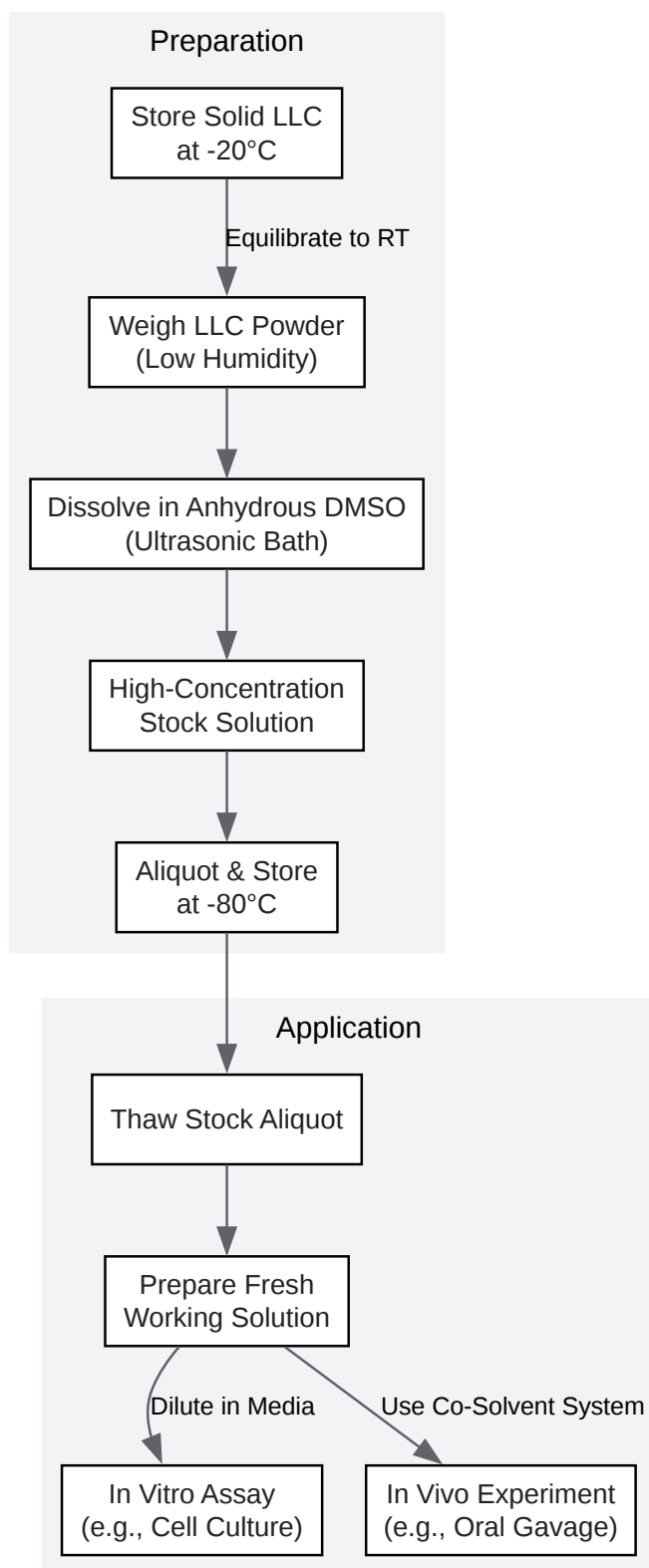
- Allow the vial of solid Lauroyl-L-carnitine chloride to equilibrate to room temperature before opening to minimize moisture condensation.
- Weigh the desired amount of powder in a low-humidity environment.
- Add the appropriate volume of new, anhydrous DMSO to achieve a 50 mg/mL concentration.
- Vortex the solution thoroughly.
- If dissolution is not complete, place the vial in an ultrasonic water bath for 10-15 minutes. Gentle warming can also be applied.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -80°C for up to 6 months.[1][7]

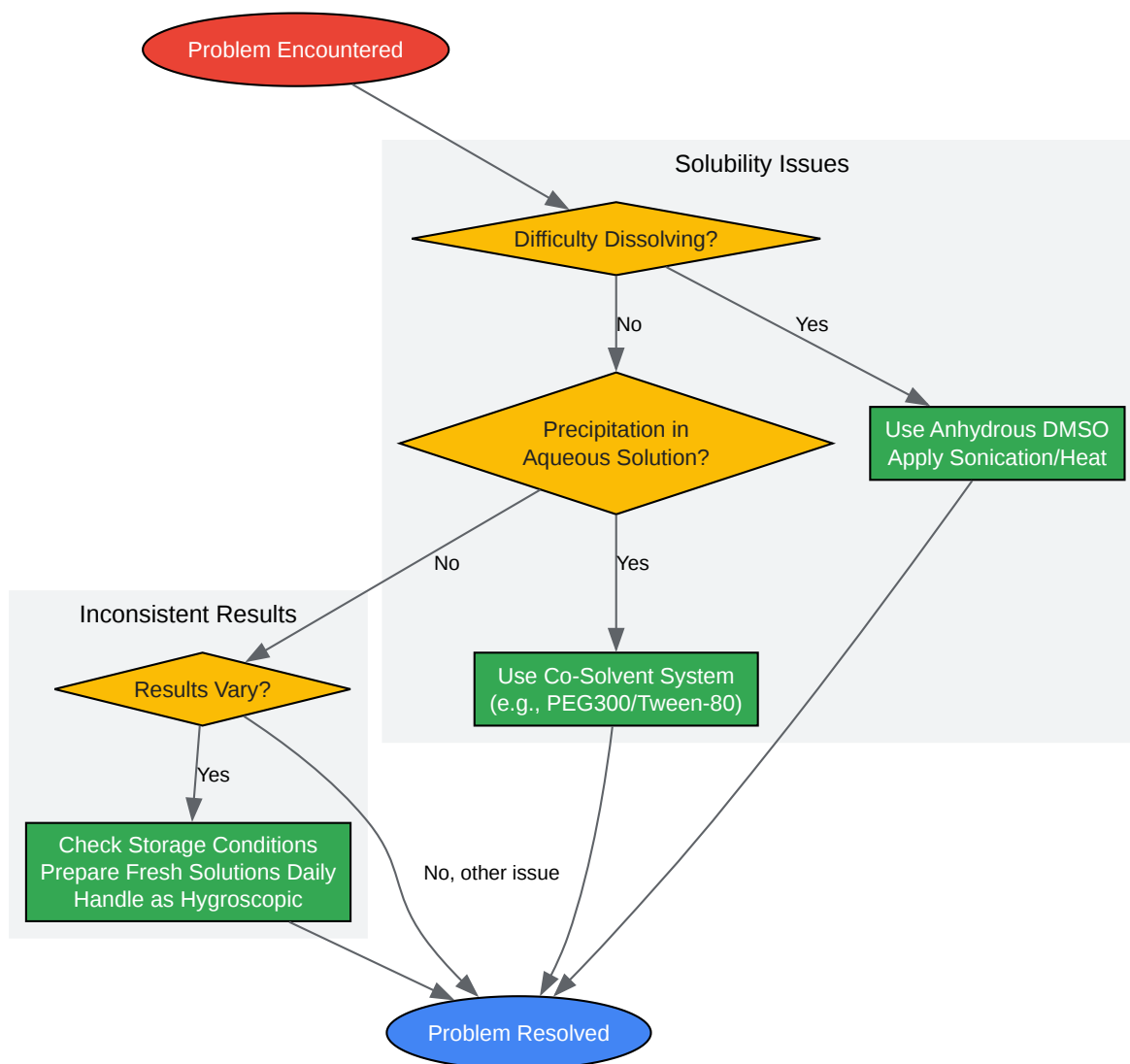
Protocol 2: Preparation of an In Vivo Working Solution (e.g., 1.25 mg/mL)

This protocol is based on a formulation containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline and should be prepared fresh daily.^[1]

- Begin with a pre-made, high-concentration stock solution of Lauroyl-L-carnitine chloride in DMSO (e.g., 12.5 mg/mL).
- To prepare 1 mL of working solution, add the solvents in the following order, ensuring the solution is mixed and clear after each addition:
 - Start with 400 μ L of PEG300.
 - Add 100 μ L of the 12.5 mg/mL DMSO stock solution and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μ L of saline to bring the total volume to 1 mL.
- Vortex the final solution well. If any precipitation or phase separation occurs, sonication or gentle warming may be used to aid dissolution.^[1]
- Use the freshly prepared working solution for your experiment on the same day.^{[1][3]}

Visualizations





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